

Application Notes and Protocols: 14,15-dehydro Leukotriene B4 ELISA Kit Specificity

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Compound of Interest

Compound Name: 14,15-dehydro Leukotriene B4

Cat. No.: B048610

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Introduction

Leukotriene B4 (LTB4) is a potent inflammatory mediator derived from arachidonic acid via the 5-lipoxygenase pathway. It plays a crucial role in the pathogenesis of various inflammatory diseases by stimulating leukocyte functions such as chemotaxis, aggregation, and adhesion.

14,15-dehydro Leukotriene B4 (14,15-DH-LTB4) is a related compound that acts as an LTB4 receptor antagonist. The accurate quantification of these eicosanoids is critical for research into inflammatory processes and the development of novel therapeutics.

Enzyme-Linked Immunosorbent Assays (ELISAs) are a common method for the quantification of LTB4 and its analogs in biological samples. These assays are typically designed as competitive ELISAs, where the analyte in the sample competes with a labeled standard for binding to a limited number of antibody sites. The concentration of the analyte is inversely proportional to the signal generated.

This document provides detailed application notes on the specificity of ELISA kits relevant for the detection of 14,15-dehydro LTB4, along with a comprehensive experimental protocol for a competitive ELISA.

Specificity and Cross-Reactivity of LTB4 ELISA Kits

As of the latest review, dedicated ELISA kits specifically for the quantification of **14,15-dehydro Leukotriene B4** are not widely available. Therefore, researchers often rely on LTB4 ELISA kits and assess their cross-reactivity with 14,15-DH-LTB4 and other related eicosanoids. The specificity of an LTB4 ELISA kit is a critical parameter, as it determines the accuracy of the measurements in complex biological samples containing multiple structurally similar lipid mediators.

The following table summarizes the cross-reactivity of a commercially available Leukotriene B4 ELISA kit with various eicosanoids. This data is essential for interpreting results and understanding the potential for interference from other analytes.

Compound	Cross-Reactivity (%)
Leukotriene B4 (LTB4)	100
Leukotriene B5	390
20-hydroxy Leukotriene B4	36
12-epi-Leukotriene B4	6.8
20-carboxy Leukotriene B4	2.3
6-trans Leukotriene B4	0.13
6-trans-12-epi Leukotriene B4	0.09
Resolvin D2	0.06
Resolvin D1	0.05
Arachidonic Acid	0.05
Prostaglandin F2 α	0.05
12(S)-HETE	0.04
Prostaglandin E2	0.04
Leukotriene D4	<0.02
5(S)-HETE	<0.01
5(R)-HETE	<0.01
15(R)-HETE	<0.01
15(S)-HETE	<0.01
5,6-DiHETE	<0.01
Glutathione	<0.01
Leukotriene A4	<0.01
Leukotriene C4	<0.01
Leukotriene E4	<0.01

19(R)-hydroxy Prostaglandin B2

<0.01

Eicos

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